

# Sodium Octyl Sulfate: A Comprehensive Technical Guide for Research Applications

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## Compound of Interest

Compound Name: Sodium octyl sulfate

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**Sodium octyl sulfate** (SOS), an anionic surfactant, has emerged as a versatile tool in a wide array of research and development applications. Its unique physicochemical properties, including its ability to form micelles and alter surface tension, make it an invaluable component in analytical chemistry, drug delivery, protein science, and materials synthesis. This in-depth technical guide provides a comprehensive literature review of the applications of **sodium octyl sulfate** in research, complete with quantitative data, detailed experimental protocols, and visualizations to facilitate understanding and implementation in the laboratory.

## Physicochemical Properties of Sodium Octyl Sulfate

**Sodium octyl sulfate** ( $\text{C}_8\text{H}_{17}\text{NaO}_4\text{S}$ ) is the sodium salt of octyl sulfuric acid. Its amphiphilic nature, characterized by a hydrophobic octyl chain and a hydrophilic sulfate group, governs its behavior in aqueous solutions. A key characteristic of SOS is its ability to self-assemble into micelles above a certain concentration, known as the critical micelle concentration (CMC). This property is fundamental to many of its applications.

Table 1: Physicochemical Properties of **Sodium Octyl Sulfate**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NaO <sub>4</sub> S	[1]
Molecular Weight	232.27 g/mol	[1]
Appearance	Fine white crystalline powder	[1]
Solubility in Water	20 mg/mL	
Critical Micelle Concentration (CMC)	0.13 M	[2]

## Applications in Analytical Chemistry

**Sodium octyl sulfate** is extensively used in analytical chemistry, primarily as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC) and as a pseudostationary phase in Micellar Electrokinetic Chromatography (MEKC).

### Ion-Pair Reversed-Phase HPLC (IP-RP-HPLC)

In IP-RP-HPLC, SOS is added to the mobile phase to enhance the retention and separation of ionic and highly polar analytes on reversed-phase columns. The hydrophobic tail of the SOS molecule interacts with the stationary phase, while the negatively charged sulfate head-group forms an ion pair with positively charged analytes, effectively increasing their hydrophobicity and retention time.

Experimental Protocol: Separation of Peptides using IP-RP-HPLC with **Sodium Octyl Sulfate**

This protocol provides a general framework for the separation of peptides. Optimization of the mobile phase composition and gradient may be required for specific applications.

Materials:

- Reversed-phase C18 HPLC column (e.g., 4.6 x 150 mm, 5 µm)
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)

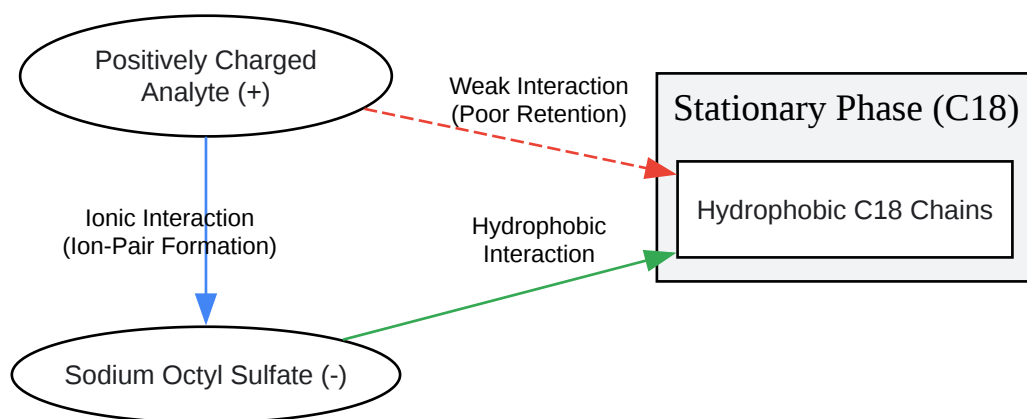
- Trifluoroacetic acid (TFA)
- **Sodium octyl sulfate (SOS)**
- Peptide standard mixture

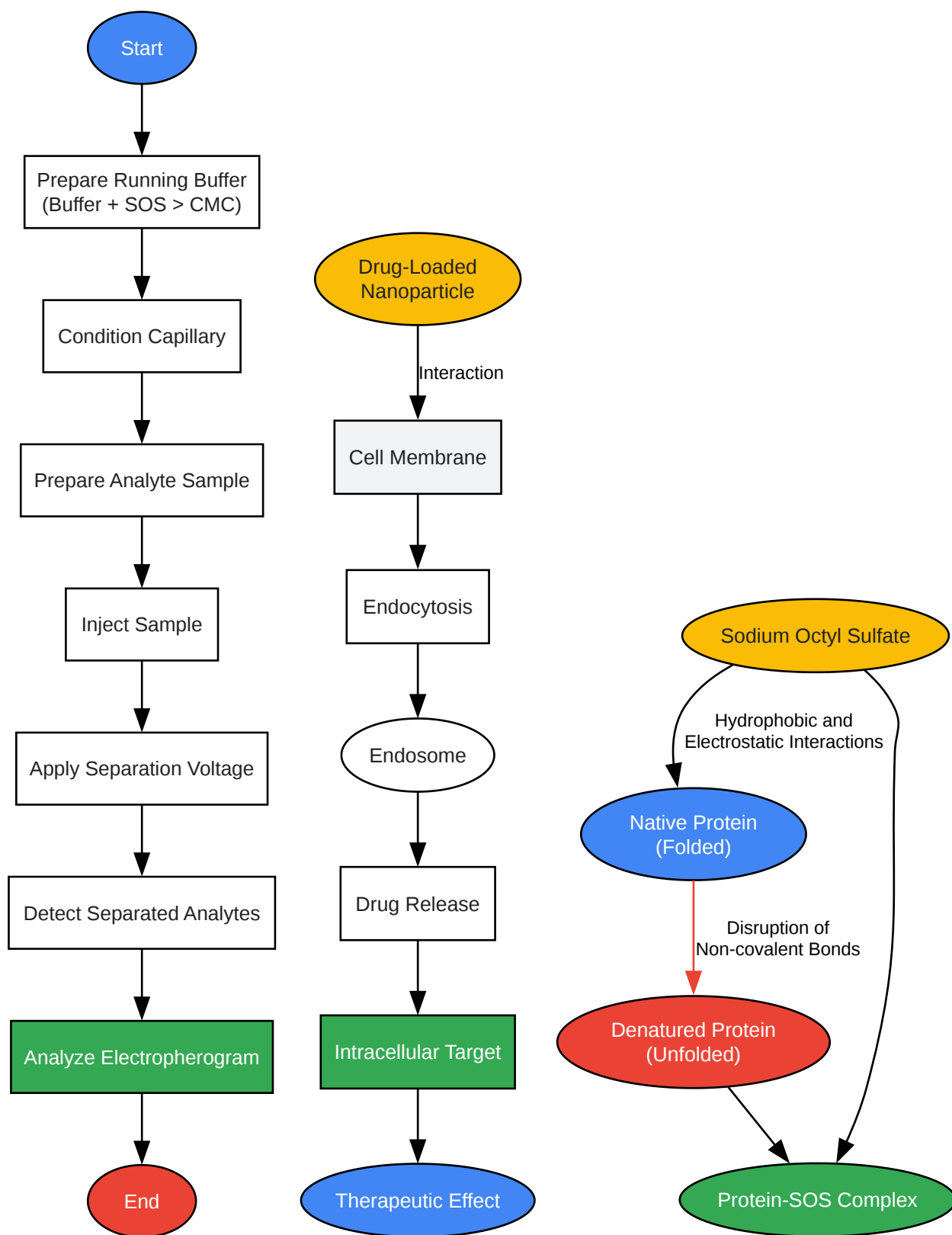
Procedure:

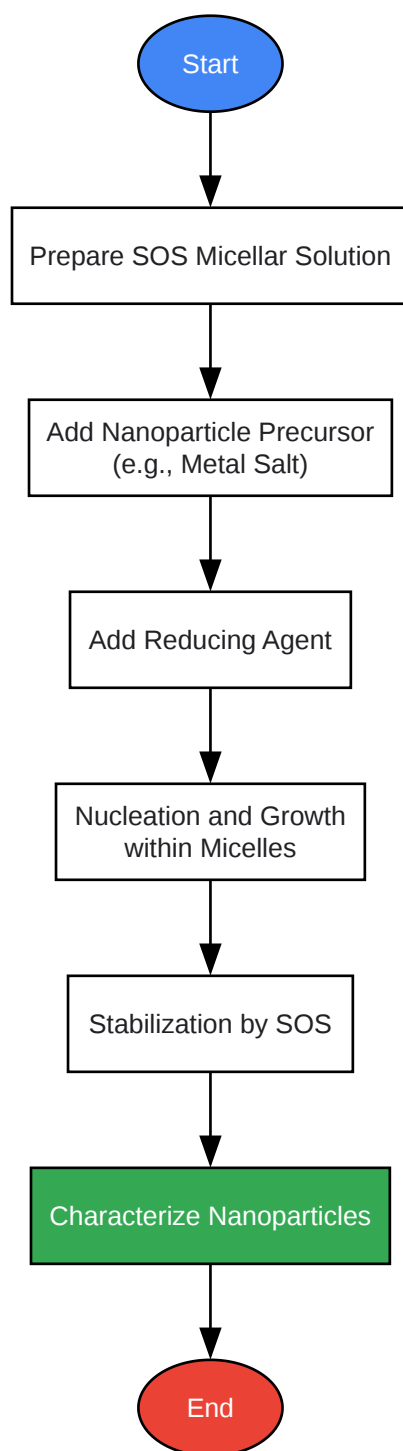
- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% (v/v) TFA in water.
  - Mobile Phase B: 0.1% (v/v) TFA in acetonitrile.
  - To prepare the ion-pairing mobile phase, add **sodium octyl sulfate** to Mobile Phase A to a final concentration of 10 mM. Filter and degas both mobile phases.
- Chromatographic Conditions:
  - Column: C18 reversed-phase column
  - Flow Rate: 1.0 mL/min
  - Detection: UV at 214 nm
  - Injection Volume: 20  $\mu$ L
  - Gradient:
    - 0-5 min: 5% B
    - 5-35 min: 5-60% B (linear gradient)
    - 35-40 min: 60-95% B (linear gradient)
    - 40-45 min: 95% B (isocratic)
    - 45-50 min: 95-5% B (linear gradient)

- 50-60 min: 5% B (isocratic, column re-equilibration)
- Sample Preparation: Dissolve the peptide mixture in Mobile Phase A to the desired concentration.
- Analysis: Inject the sample and run the HPLC system according to the specified gradient.

Logical Relationship: Ion-Pair Chromatography Mechanism







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## References

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- 2. Sodium Octyl Sulfate | C<sub>8</sub>H<sub>17</sub>NaO<sub>4</sub>S | CID 2735107 - PubChem [pubchem.ncbi.nlm.nih.gov]
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